

Essential Safety and Operational Guidance for Handling 4-(3-Chlorophenoxy)piperidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(3-Chlorophenoxy)piperidine

Cat. No.: B1349332

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel chemical compounds. This document provides crucial safety and logistical information for the handling and disposal of **4-(3-Chlorophenoxy)piperidine**, a substituted piperidine derivative. The following guidelines are based on available data for structurally similar compounds and are intended to supplement, not replace, a comprehensive, substance-specific Safety Data Sheet (SDS).

Chemical Identifier:

Chemical Name	4-(3-Chlorophenoxy)piperidine
Synonyms	4-(m-Chlorophenoxy)piperidine
Molecular Formula	C ₁₁ H ₁₄ ClNO
Molecular Weight	211.69 g/mol
CAS Number	97840-40-9

Hazard Identification and Personal Protective Equipment (PPE)

Based on information for similar compounds like 4-(4-Chlorophenoxy)piperidine hydrochloride and the parent compound piperidine, **4-(3-Chlorophenoxy)piperidine** is anticipated to be a hazardous substance. The primary hazards include irritation to the skin, eyes, and respiratory

system.[1][2] It is also noted to be air-sensitive.[1] Therefore, appropriate personal protective equipment is essential to minimize exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles are mandatory.[3][4][5][6] A face shield should be worn when there is a potential for splashing.[5]
Skin Protection	A lab coat or chemical-resistant apron should be worn.[3] Wear protective gloves tested to EN 374 or an equivalent standard.[3][4][7] Given the nature of the compound, nitrile or neoprene gloves are a reasonable starting point, but glove compatibility should be verified. Change gloves frequently and after any sign of contamination.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[2][3][6] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[3][5]

Operational Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

Handling Procedures:

Step	Procedure
Preparation	Before handling, ensure all necessary PPE is donned correctly. Have an emergency eye wash station and safety shower readily accessible.
Weighing and Transfer	As the compound is air-sensitive, it is advisable to handle it under an inert atmosphere (e.g., nitrogen or argon) if possible, especially for long-term storage or sensitive reactions. When weighing and transferring the solid, do so in a chemical fume hood to minimize inhalation exposure. [2] [6] Avoid generating dust. [2]
Solution Preparation	When dissolving the compound, add the solid to the solvent slowly while stirring. Use a closed or covered system to prevent the release of vapors.
Post-Handling	After handling, thoroughly wash hands and any exposed skin with soap and water. [2] Decontaminate all surfaces and equipment that came into contact with the chemical.

Storage Conditions:

Condition	Recommendation
General Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. [2]
Incompatible Materials	Store away from strong oxidizing agents. [8]
Long-Term Storage	For long-term stability, especially given its air sensitivity, storing under an inert atmosphere is recommended. Protect from light and moisture. [5]

Disposal Plan

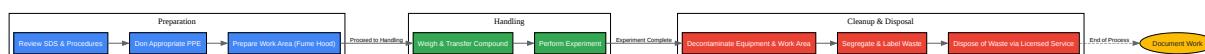
Proper disposal of **4-(3-Chlorophenoxy)piperidine** and any contaminated materials is crucial to prevent environmental contamination and comply with regulations.

Disposal Guidelines:

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain. The compound should be placed in a clearly labeled, sealed container for collection by a licensed waste disposal service. [2]
Contaminated Materials	All disposable items that have come into contact with the chemical, such as gloves, paper towels, and pipette tips, should be collected in a designated, sealed hazardous waste container for disposal. [2]
Empty Containers	Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and treated as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

Experimental Workflow for Safe Handling

The following diagram outlines the key steps for the safe handling of **4-(3-Chlorophenoxy)piperidine** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **4-(3-Chlorophenoxy)piperidine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(3-Chlorophenoxy)piperidine, 98%, Thermo Scientific Chemicals 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. carlroth.com [carlroth.com]
- 5. isotope.com [isotope.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. chemos.de [chemos.de]
- 8. peptide.com [peptide.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 4-(3-Chlorophenoxy)piperidine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1349332#personal-protective-equipment-for-handling-4-3-chlorophenoxy-piperidine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com